

(2-Bromovinyl)trimethylsilane molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Bromovinyl)trimethylsilane

Cat. No.: B178746

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Technical Data Sheet: (2-Bromovinyl)trimethylsilane

Audience: Researchers, scientists, and drug development professionals.

Core Subject: This document provides the fundamental physicochemical properties of (2-Bromovinyl)trimethylsilane, a versatile organosilicon compound used in organic synthesis.

Compound Identification and Properties

(2-Bromovinyl)trimethylsilane is an organosilane reagent. The majority of its commercial preparations are in the trans-isomer form.^[1] Key identifying and physical data are summarized below.

Table 1: Physicochemical Properties of (2-Bromovinyl)trimethylsilane

Identifier	Value
Molecular Formula	C ₅ H ₁₁ BrSi[2][3]
Linear Formula	BrCH=CHSi(CH ₃) ₃ [1]
Molecular Weight	179.13 g/mol [1][2][3][4]
CAS Number	41309-43-7[1][5][6]
Physical Form	Liquid[1][6]
Density	1.167 g/mL at 25 °C[1][2][5]
Boiling Point	50-51 °C / 52 mmHg[1][2][5]
Refractive Index	n _{20/D} 1.466[1][5][6]

Methodologies for Structural and Molecular Weight Verification

The confirmation of the molecular formula and weight for a specific batch of **(2-Bromovinyl)trimethylsilane** would typically involve standard analytical chemistry protocols to ensure identity, purity, and structure.

Experimental Protocols:

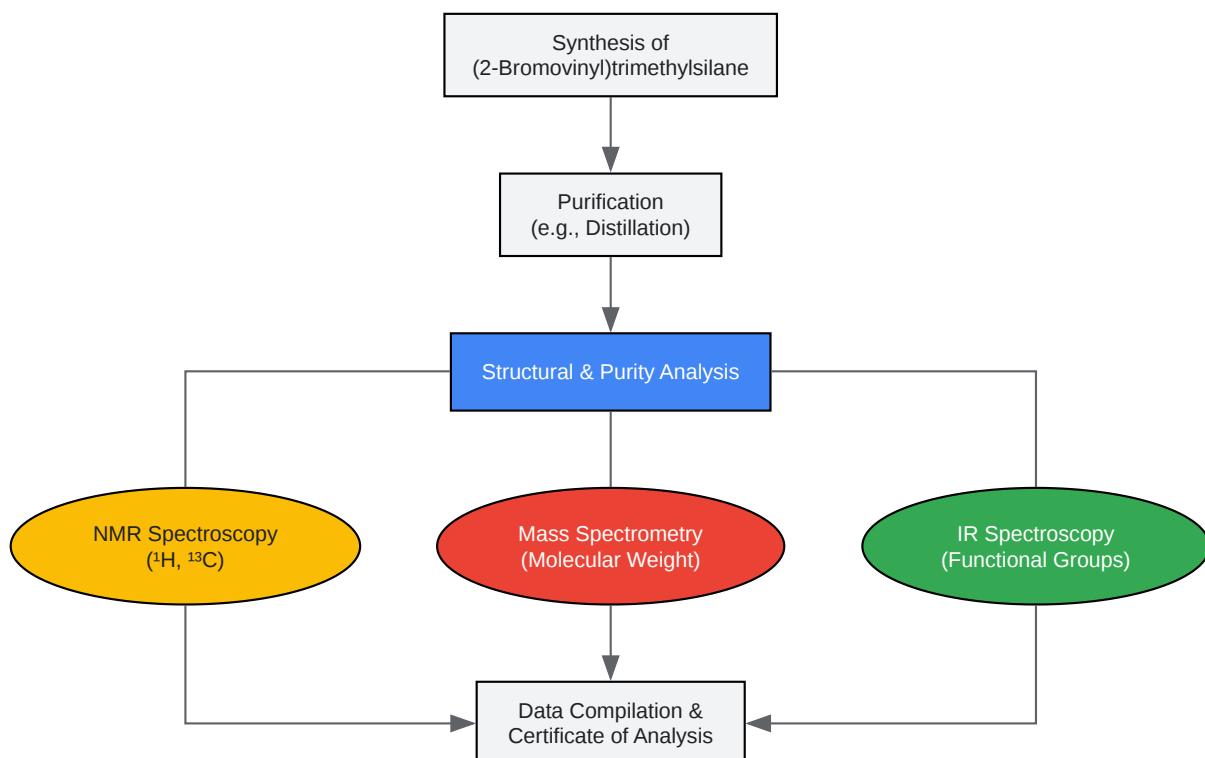
- Mass Spectrometry (MS): To determine the molecular weight, a sample would be analyzed using a mass spectrometer. Electron Ionization (EI) or a softer ionization technique like Electrospray Ionization (ESI) could be employed. The resulting mass spectrum would be analyzed for the parent molecular ion peak [M]⁺. The isotopic pattern of bromine (approximately 1:1 ratio of ⁷⁹Br and ⁸¹Br) would be a key diagnostic feature to confirm the presence of a single bromine atom in the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: This technique would be used to confirm the proton environment. The spectrum would be expected to show signals corresponding to the vinyl protons and the nine

equivalent protons of the trimethylsilyl group. Coupling constants between the vinyl protons would help confirm the stereochemistry (cis or trans).

- ^{13}C NMR: This analysis would identify the number of unique carbon environments, which would be expected to correspond to the two vinyl carbons and the carbon atoms of the methyl groups on the silicon.
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify characteristic functional group vibrations. Key absorptions would include C-H stretches and bends, C=C double bond stretches, and vibrations associated with the Si-C bonds.

Typical Workflow for Compound Characterization

The logical flow for synthesizing and verifying a chemical compound like **(2-Bromovinyl)trimethylsilane** is outlined in the diagram below. This process ensures that the final product meets the required structural and purity specifications before its use in further research or development.



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Caption: Workflow for Chemical Synthesis and Verification.

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